

# Technical Support Center: UNC0379 TFA Stock Solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: UNC0379 TFA

Cat. No.: B611571

[Get Quote](#)

This guide provides researchers, scientists, and drug development professionals with comprehensive instructions and troubleshooting advice for preparing and handling **UNC0379 TFA** stock solutions. Following these protocols is crucial for ensuring experimental reproducibility and accuracy.

## Physicochemical Properties and Solubility

UNC0379 is a selective, substrate-competitive inhibitor of the lysine methyltransferase SETD8 (KMT5A).[1][2][3] It is commonly supplied as a trifluoroacetate (TFA) salt, which results from the purification process.[4][5] The compound typically appears as an off-white to yellow solid powder.[1]

Understanding the solubility of **UNC0379 TFA** is the first step toward successful stock solution preparation. All quantitative data is summarized in the table below.

Property	Value	Notes
Molecular Weight	527.58 g/mol	As the trifluoroacetate salt.[3] [6] Use this value for molarity calculations.
Appearance	Off-white to yellow solid powder	[1]
Solubility in DMSO	~83 mg/mL ( ~200 mM)	Anhydrous DMSO is highly recommended as moisture can reduce solubility.[7]
Solubility in Ethanol	~30 mg/mL	
Solubility in Water	Insoluble	[7]

## Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

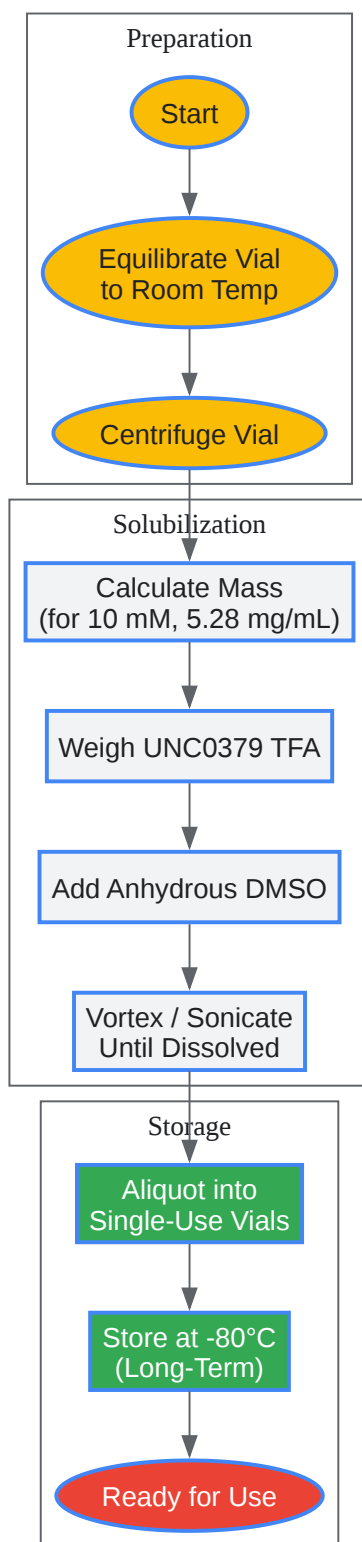
This protocol details the steps to prepare a 10 mM stock solution of **UNC0379 TFA**, a common starting concentration for many experiments.

Materials:

- **UNC0379 TFA** solid powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Sterile pipette and tips
- Vortex mixer and/or sonicator

Procedure:

- Pre-Preparation:
  - Before opening, allow the vial of lyophilized **UNC0379 TFA** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture, which can affect compound stability and solubility.[8]
  - Briefly centrifuge the vial at low speed (e.g., 1,000 x g for 1-2 minutes) to ensure all the powder is collected at the bottom.[8]
- Calculation:
  - To prepare a 10 mM stock solution, you will need to dissolve 5.28 mg of **UNC0379 TFA** in 1 mL of DMSO.
  - Calculation:  $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 527.58 \text{ g/mol} \times 1000 \text{ mg/g} = 5.276 \text{ mg}$
- Weighing and Dissolving:
  - Carefully weigh out the calculated amount of **UNC0379 TFA** powder.
  - Add the appropriate volume of anhydrous DMSO to the powder.
  - Cap the vial tightly and vortex thoroughly. If the compound does not fully dissolve, brief sonication in a water bath can be used to aid dissolution.[9]
- Aliquoting and Storage:
  - Once fully dissolved, dispense the stock solution into single-use, sterile aliquots in cryovials.[1][2] This is critical to avoid repeated freeze-thaw cycles, which can degrade the compound.
  - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[7]



Workflow for Preparing UNC0379 TFA Stock Solution

[Click to download full resolution via product page](#)

Caption: Workflow for Preparing **UNC0379 TFA** Stock Solution.

## Troubleshooting Guide

Question	Possible Cause & Solution
Why won't my UNC0379 TFA dissolve in DMSO?	<p>1. Insufficient Mixing: Ensure you have vortexed the solution thoroughly. Gentle warming or brief sonication can also help.[9] 2. Moisture in DMSO: The presence of water can significantly decrease solubility. Use fresh, anhydrous grade DMSO.[7] 3. Incorrect Solvent: UNC0379 TFA is insoluble in water. Ensure you are using the correct solvent (DMSO is recommended).[7] 4. Reached Solubility Limit: While unlikely at standard stock concentrations (e.g., 10-20 mM), you may have exceeded the compound's solubility limit. Try preparing a more dilute stock solution.</p>
A precipitate formed when I added my DMSO stock to my aqueous cell culture media. What should I do?	<p>This is a common occurrence known as "crashing out." UNC0379 TFA is poorly soluble in aqueous solutions. Solution: Ensure the final concentration of DMSO in your media is low (typically &lt;0.5%) and that the final concentration of UNC0379 TFA is within the working range for your assay (e.g., 1-10 <math>\mu</math>M).[1] Mix quickly and thoroughly when diluting the stock into the final buffer.</p>
My experimental results are inconsistent between batches. What could be the cause?	<p>1. Improper Storage: Storing the stock solution at the wrong temperature or for longer than the recommended time can lead to degradation. 2. Repeated Freeze-Thaw Cycles: This is a primary cause of compound degradation. Always prepare single-use aliquots to maintain compound integrity.[1][2] 3. Inaccurate Initial Weighing: Ensure your analytical balance is properly calibrated to prepare an accurate stock concentration.</p>

## Frequently Asked Questions (FAQs)

Q: What is the recommended solvent for preparing **UNC0379 TFA** stock solutions? A: The recommended solvent is anhydrous Dimethyl Sulfoxide (DMSO). **UNC0379 TFA** is highly soluble in DMSO, allowing for the preparation of concentrated stock solutions (e.g., 10-20 mM). [\[1\]](#)[\[7\]](#)

Q: How should I store the prepared stock solution? A: For long-term storage (up to one year), store single-use aliquots at -80°C.[\[7\]](#) For short-term storage (up to one month), -20°C is acceptable.[\[2\]](#)[\[7\]](#) Always avoid repeated freeze-thaw cycles.

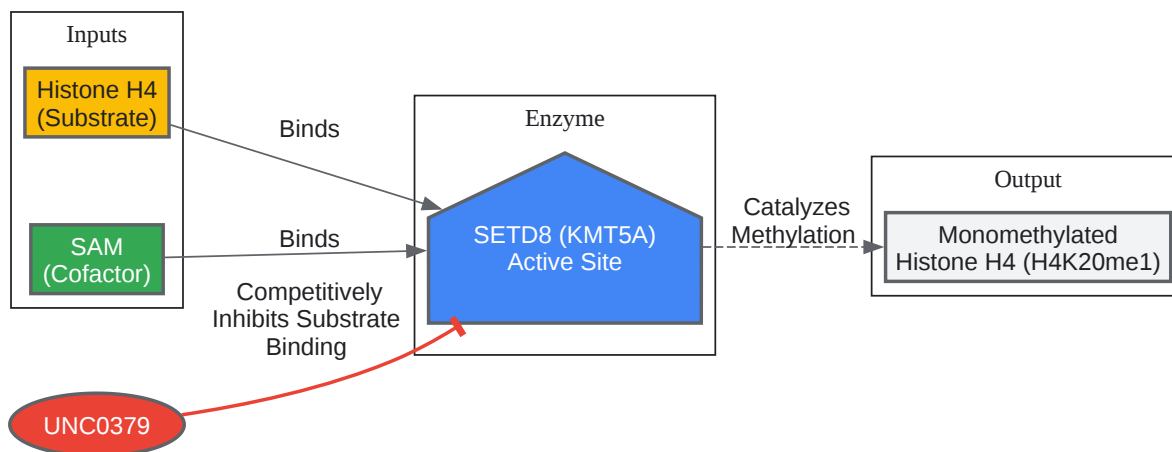
Q: What is the difference between UNC0379 and **UNC0379 TFA**? A: UNC0379 refers to the free base form of the molecule, while **UNC0379 TFA** is the trifluoroacetate salt. The TFA salt is common due to its use as a counterion during HPLC purification.[\[5\]](#) The key difference for researchers is the molecular weight; you must use the molecular weight of the salt form (527.58 g/mol ) for accurate molar calculations.[\[6\]](#)

Q: Can the trifluoroacetate (TFA) counterion affect my experiments? A: Yes, in some sensitive biological assays, TFA can have off-target effects.[\[8\]](#) It is a strong acid and can alter the pH of unbuffered solutions.[\[10\]](#) For most cell culture applications where the stock is highly diluted, this is not an issue. However, for sensitive in vitro or in vivo models, researchers should be aware of this potential variable.

Q: How do I prepare a working solution for my cell-based assay? A: To prepare a working solution, perform a serial dilution of your DMSO stock solution directly into your complete cell culture medium. For example, to achieve a final concentration of 10  $\mu$ M from a 10 mM stock, you would perform a 1:1000 dilution. It is best practice to add the small volume of DMSO stock to the larger volume of media while mixing to facilitate rapid dispersion and prevent precipitation.

## Mechanism of Action

UNC0379 functions by inhibiting the lysine methyltransferase SETD8. It acts as a substrate-competitive inhibitor, meaning it binds to the same site on SETD8 as the histone H4 peptide substrate, preventing the enzyme from catalyzing the transfer of a methyl group from the cofactor S-adenosylmethionine (SAM) to histone H4 at lysine 20 (H4K20).[\[1\]](#)[\[4\]](#)



Mechanism of Action of UNC0379

[Click to download full resolution via product page](#)

Caption: Mechanism of Action of UNC0379 on SETD8.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. UNC0379 | Histone Methyltransferase inhibitor | SETD8 Inhibitor | CAS 1620401-82-2 | lysine methyltransferase SETD8 (KMT5A) inhibitor | Buy UNC-0379 from Supplier InvivoChem [[invivochem.com](http://invivochem.com)]
- 2. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]
- 3. UNC0379 trifluoroacetate salt | CAS#:1620401-83-3 | Chemsrsc [[chemsrc.com](http://chemsrc.com)]
- 4. Discovery of a Selective, Substrate-Competitive Inhibitor of the Lysine Methyltransferase SETD8 - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]

- 5. documents.thermofisher.com [documents.thermofisher.com]
- 6. medkoo.com [medkoo.com]
- 7. selleckchem.com [selleckchem.com]
- 8. benchchem.com [benchchem.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. Trifluoroacetic Acid: Toxicity, Sources, Sinks and Future Prospects | MDPI [mdpi.com]
- To cite this document: BenchChem. [Technical Support Center: UNC0379 TFA Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611571#preparing-unc0379-tfa-stock-solutions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)